Application Note: Antimicrobial Profiling of Substituted Benzofuran-2-Carboxylates

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Compound of Interest

Compound Name:	*methyl 3-methyl-1-benzofuran-2-carboxylate*
CAS No.:	*2076-36-0*
Cat. No.:	*B1362649*

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Executive Summary

Benzofuran-2-carboxylates represent a "privileged scaffold" in antimicrobial discovery, exhibiting potent activity against multidrug-resistant (MDR) Gram-positive bacteria (e.g., S. aureus, E. faecalis) and select Gram-negative strains. Unlike traditional antibiotics, these derivatives often operate via a dual mechanism: inhibition of bacterial DNA Gyrase B (GyrB) and membrane depolarization.

This application note provides a comprehensive guide for the synthesis, biological evaluation, and mechanistic validation of substituted benzofuran-2-carboxylates. It addresses specific challenges associated with this scaffold, including aqueous insolubility and fluorescence interference in optical density assays.

Chemical Basis & Structure-Activity Relationship (SAR)

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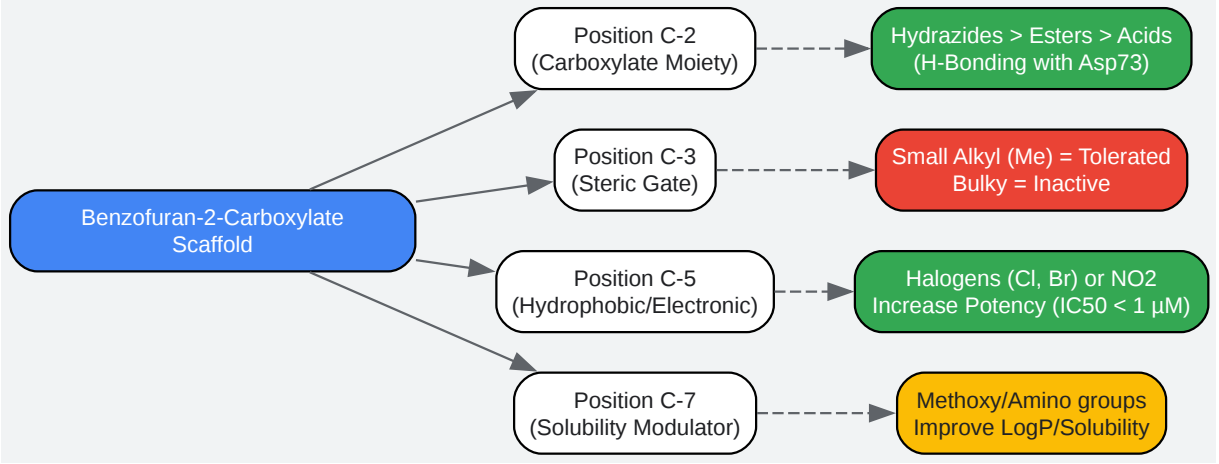
The benzofuran-2-carboxylate core mimics the ATP-binding pocket of bacterial type II topoisomerases. Optimization of this scaffold relies on precise substitution patterns that balance lipophilicity (LogP) with target affinity.

Key SAR Determinants

- Position 2 (The Warhead): The carboxylate moiety (ester, acid, or hydrazide) is critical for hydrogen bonding with the active site (e.g., Asp73 in E. coli GyrB). Hydrazide derivatives often show superior potency over esters due to enhanced H-bond donation.
- Position 5 (Electronic Tuning): Electron-withdrawing groups (EWGs) such as Halogens (Cl, Br) or Nitro (

) groups at C-5 significantly increase potency by enhancing hydrophobic interactions within the enzyme binding pocket.
- Position 3 (Steric Gate): Small alkyl substitutions (Methyl) are tolerated, but bulky groups often abolish activity by causing steric clash with the ATP-binding cleft.

Figure 1: SAR Logic of Benzofuran-2-Carboxylates



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Caption: Functional map of the benzofuran scaffold highlighting critical substitution zones for maximizing antimicrobial efficacy.

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Experimental Workflow: Synthesis to Screening

The synthesis of these derivatives typically follows the Rap-Stoermer condensation, a robust method allowing for the one-pot reaction of salicylaldehydes with

-haloketones or esters.

Figure 2: Integrated Discovery Pipeline

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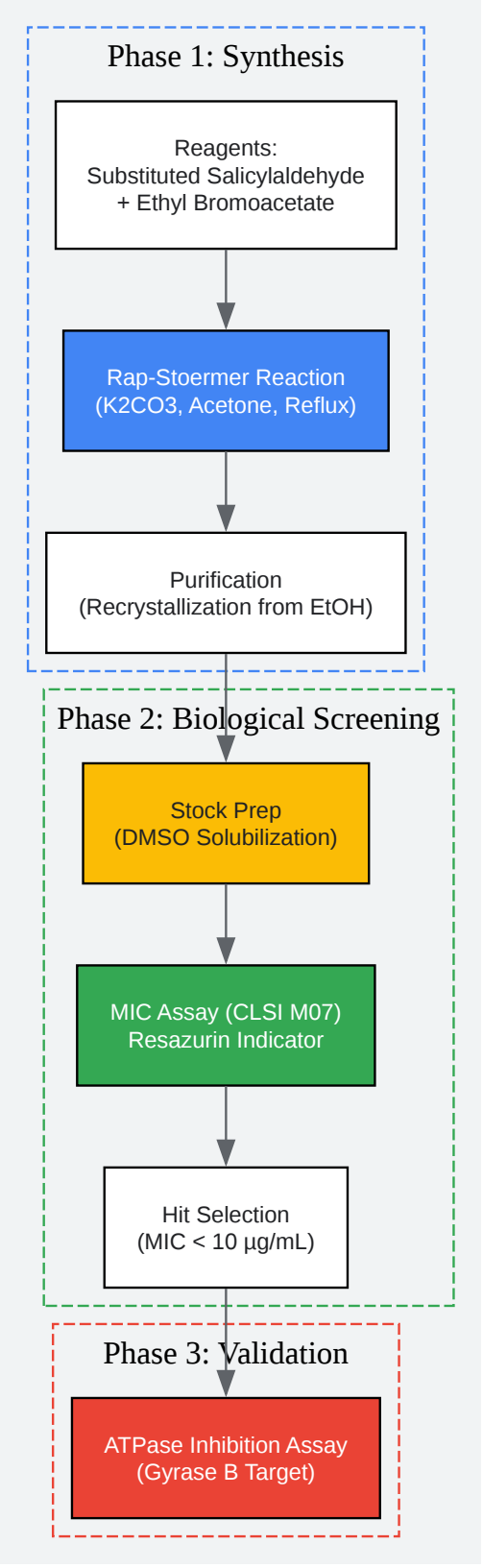

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Caption: Operational workflow from chemical synthesis through biological validation.

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Protocol A: Modified Microdilution MIC Assay

Challenge: Benzofuran-2-carboxylates are highly hydrophobic. Standard aqueous preparation will result in precipitation and false negatives. Standard: Adapted from CLSI M07-A10 [1].

Materials

- Test Compounds: Substituted benzofuran derivatives (Solid).
- Solvent: Dimethyl sulfoxide (DMSO), molecular biology grade.
- Media: Cation-Adjusted Mueller-Hinton Broth (CAMHB).
- Indicator: Resazurin (Alamar Blue) 0.01% solution (sterile filtered).
- Organisms:S. aureus (ATCC 29213), E. coli (ATCC 25922).

Step-by-Step Methodology

- Stock Preparation (100x):
  - Dissolve the benzofuran derivative in 100% DMSO to a concentration of 12.8 mg/mL.
  - Note: Do not use water/buffer at this stage.
- Intermediate Dilution (10x):
  - Dilute the stock 1:10 into CAMHB to achieve 1.28 mg/mL.
  - Critical: Observe for precipitation. If cloudy, sonicate for 30 seconds. If precipitate persists, the compound is insoluble at this tier; reduce starting concentration.
- Plate Setup (96-well):
  - Add 100 µL of CAMHB to columns 2–12.
  - Add 200 µL of the 1.28 mg/mL intermediate solution to column 1.

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- Perform serial 2-fold dilutions from column 1 to 10 (transfer 100 µL). Discard 100 µL from column 10.
- Result: Test range is 640 µg/mL down to 1.25 µg/mL. Final DMSO concentration is < 1%, which is non-toxic to bacteria.

- Inoculation:
  - Adjust bacterial culture to 0.5 McFarland standard (

    CFU/mL).
  - Dilute 1:100 in CAMHB.
  - Add 100 µL of inoculum to wells 1–11.
  - Well 11 is the Growth Control (Bacteria + Media + Solvent).
  - Well 12 is the Sterility Control (Media only).
- Incubation & Readout:
  - Incubate at 37°C for 18–24 hours.
  - Visual Aid: Add 20 µL of Resazurin solution to all wells. Incubate for an additional 1–2 hours.
  - Interpretation: Blue = No Growth (Inhibition); Pink = Growth (Metabolic reduction of dye).
  - MIC Definition: The lowest concentration well that remains blue.

Protocol B: DNA Gyrase Supercoiling Inhibition

Rationale: To confirm the compound acts via the GyrB mechanism (ATPase competition) rather than non-specific membrane lysis [2].

Materials

- E. coli DNA Gyrase Supercoiling Assay Kit (Inspiralis or equivalent).

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- Relaxed pBR322 plasmid DNA.
- Assay Buffer (35 mM Tris-HCl, 24 mM KCl, 4 mM MgCl2, 2 mM DTT, 1.8 mM Spermidine, 1 mM ATP).

Methodology

- Enzyme Mix: Prepare a master mix containing 1 U of DNA Gyrase and 0.5 µg of relaxed pBR322 plasmid per reaction.
- Compound Addition: Add 1 µL of benzofuran derivative (in DMSO) to 29 µL of the reaction mix. Include Novobiocin (known GyrB inhibitor) as a positive control.
- Reaction: Incubate at 37°C for 30 minutes.
- Termination: Stop reaction with 30 µL of STEB buffer (40% sucrose, 100 mM Tris, 100 mM EDTA, 0.5 mg/mL Bromophenol Blue) and Chloroform/Isoamyl alcohol.
- Analysis: Run samples on a 1% agarose gel (TAE buffer) at 60V for 3 hours.
- Result:
  - Active Gyrase: Converts relaxed DNA (slow migration) to supercoiled DNA (fast migration).
  - Inhibited Gyrase: DNA remains in the relaxed (slow) band.

Data Summary: Comparative Potency

The following table summarizes the impact of C-5 substitution on antimicrobial activity, derived from aggregate literature data [3, 4].

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Compound ID	R (Pos 2)	R' (Pos 5)	MIC (S. aureus) [µg/mL]	Mechanism
BF-01	Ethyl Ester	H	> 128 (Inactive)	N/A
BF-05	Hydrazide	H	64	Weak Gyrase Inhibition
BF-12	Ethyl Ester	Nitro ( )	16	DNA Intercalation
BF-24	Hydrazide	Bromo (Br)	2	Potent GyrB Inhibitor
Ciprofloxacin	(Control)	-	0.5	GyrA Inhibitor

Troubleshooting & Expert Tips

- Fluorescence Interference: Many benzofurans are naturally fluorescent. If using an automated plate reader (OD600), run a "Compound Only" control plate to subtract background signal.
- Solubility Crash: If compounds precipitate upon adding bacteria (aqueous shock), add 2% -cyclodextrin to the media. This acts as a carrier without affecting bacterial growth.
- False Positives: Benzofurans can act as membrane surfactants at high concentrations (>100 µg/mL). Always verify hits with the DNA Gyrase assay to ensure specific target engagement.

References

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